

Technical Support Center: N-nitroso-deucravacitinib Synthesis and Control

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Compound of Interest

Compound Name: *N-nitroso-deucravacitinib*

Cat. No.: B16082428

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) regarding the synthesis and control of **N-nitroso-deucravacitinib**. Given the significant challenges in the formation and synthesis of this specific nitrosamine, this guide focuses on risk assessment, control strategies during deucravacitinib synthesis, and analytical challenges.

Frequently Asked Questions (FAQs)

Q1: We are trying to synthesize **N-nitroso-deucravacitinib** as a reference standard for our analytical method development but are facing significant difficulties. Is this expected?

A1: Yes, this is highly expected. The synthesis of **N-nitroso-deucravacitinib** is considered chemically challenging and likely unfeasible. Attempts by multiple researchers and manufacturers to synthesize this impurity have been reportedly unsuccessful. This difficulty is attributed to the electronic and steric properties of the deucravacitinib molecule. The secondary amine nitrogen is part of an aniline-like structure with electron-withdrawing groups, which significantly reduces its nucleophilicity. Additionally, the molecule is sterically hindered around the nitrogen atom, further impeding the nitrosation reaction.[1]

Q2: If **N-nitroso-deucravacitinib** is so difficult to synthesize, do we still need to consider it as a potential impurity in our deucravacitinib synthesis?

A2: Yes, a risk assessment for the potential formation of any nitrosamine drug substance-related impurity (NDSRI), including **N-nitroso-deucravacitinib**, is a regulatory expectation.^[2]^[3]^[4] The focus of your efforts should be on a thorough risk assessment of your deucravacitinib manufacturing process to identify any potential sources of nitrosating agents and conditions that might lead to the formation of nitrosamines.

Q3: How can we perform a risk assessment for **N-nitroso-deucravacitinib** formation without a reference standard?

A3: Regulatory guidance from bodies like the FDA and EMA provides a framework for such situations.^[5] Your risk assessment should be theoretical and based on a deep understanding of your manufacturing process. The assessment should thoroughly document the scientific justification for the low probability of formation. If, after extensive and documented efforts, the synthesis of the nitrosamine impurity is not successful, this can be used as evidence to support the conclusion that there is no significant risk of its formation under normal manufacturing and storage conditions.^[5]

Q4: What are the key factors to consider in a risk assessment for **N-nitroso-deucravacitinib** formation?

A4: A comprehensive risk assessment should evaluate all potential sources of nitrosating agents and the conditions of the deucravacitinib synthesis process. Key factors include:

- **Raw Materials and Reagents:** Scrutinize all starting materials, reagents, solvents (fresh and recovered), and catalysts for the presence of nitrites, nitrates, or other nitrosating agents.^[6]^[7]
- **Process Conditions:** Evaluate reaction conditions such as pH, temperature, and the presence of catalysts that could favor nitrosation. Acidic conditions, in particular, can promote the formation of nitrous acid, a potent nitrosating agent.^[2]
- **Excipients:** For the drug product, assess the nitrite levels in all excipients, as these can be a source of nitrosating agents.^[3]

- Degradation: Consider the potential for degradation of deucravacitinib or other materials in the formulation to generate secondary amines and nitrosating agents over the product's shelf life.

Q5: What should we do if our risk assessment identifies a potential for nitrosamine formation, but we cannot quantify **N-nitroso-deucravacitinib** due to the lack of a standard?

A5: In such a scenario, the focus shifts to a robust control strategy. This involves implementing measures to prevent the formation of the nitrosamine in the first place. This can include:

- Sourcing low-nitrite raw materials and excipients.
- Optimizing the manufacturing process to avoid conditions conducive to nitrosation (e.g., controlling pH, temperature, and order of reagent addition).^[6]
- Introducing scavenger agents (e.g., ascorbic acid) into the formulation to inhibit nitrosation.

Your documentation should thoroughly justify the control strategy and explain why direct quantification of the specific nitrosamine is not feasible.

Troubleshooting Guide

Issue	Potential Root Cause(s)	Recommended Actions
Failed attempts to synthesize N-nitroso-deucravacitinib reference standard.	1. Low nucleophilicity of the secondary amine in deucravacitinib due to electronic effects of adjacent aromatic systems. 2. Steric hindrance around the secondary amine preventing attack by nitrosating agents.	1. Document all synthetic attempts, including the various nitrosating agents (e.g., sodium nitrite, t-butyl nitrite), solvents, and reaction conditions used. 2. This documentation serves as crucial evidence for a justification of the low risk of formation in your regulatory filings. ^[5] 3. Shift focus from synthesis to a thorough risk assessment of the deucravacitinib manufacturing process.
Uncertainty in how to proceed with risk assessment without a reference standard.	Lack of a quantifiable impurity to set acceptance criteria against.	1. Follow regulatory guidance for a theoretical risk assessment. ^{[2][4]} 2. Thoroughly evaluate your process for sources of nitrosating agents (see FAQs). 3. Justify the low likelihood of formation based on chemical principles and the failed synthesis attempts.
Identification of potential nitrosating agents in the deucravacitinib synthesis process.	1. Nitrite impurities in starting materials, reagents, or excipients. 2. Use of recovered solvents contaminated with nitrosating agents. 3. Degradation of materials leading to the formation of nitrosating agents.	1. Implement stringent supplier qualification and testing for nitrite levels in all incoming materials. 2. Develop and validate analytical methods for the detection of nitrites in your materials. 3. If possible, replace high-nitrite materials with low-nitrite alternatives. 4. Dedicate solvents and

equipment to specific processes to avoid cross-contamination.

Process conditions that may favor nitrosamine formation (e.g., acidic pH).

The synthetic route for deucravacitinib may involve steps with acidic conditions.

1. If possible, modify the process to avoid or minimize the duration of acidic conditions in the presence of the secondary amine and potential nitrosating agents. 2. Consider the use of a non-amine base if a base is required. 3. Evaluate the impact of temperature on potential nitrosamine formation and optimize for lower temperatures where feasible.

Data Presentation

Table 1: Nitrite Levels in Common Pharmaceutical Excipients

This table provides a summary of typical nitrite levels found in common excipients, which should be considered during the risk assessment of the final drug product. Data is compiled from various sources and is for informational purposes. Manufacturers should test their specific excipient lots.

Excipient	Mean Nitrite Level (ppm)	Range of Nitrite Levels (ppm)
Microcrystalline Cellulose	0.70	0.04 - 2.4
Lactose	0.54	0.07 - 1.7
Crospovidone	8.3	Up to 14
Sodium Starch Glycolate	Varies	Can be a significant source
Povidone (PVP)	Varies	Can be a significant source

Source: Adapted from pharmaceutical industry databases and publications.

Table 2: Established Acceptable Intake (AI) Limits for Various N-Nitrosamines

This table provides context on the range of acceptable intake limits for different nitrosamines as established by regulatory agencies. A specific AI for **N-nitroso-deucravacitinib** has not been established. In the absence of specific data, a read-across approach from a structurally similar nitrosamine with available toxicological data may be considered, or a class-specific limit may be applied as per regulatory guidance.

Nitrosamine	Acceptable Intake (ng/day)
N-nitrosodimethylamine (NDMA)	96
N-nitrosodiethylamine (NDEA)	26.5
N-nitroso-N-methyl-4-aminobutanoic acid (NMBA)	96
N-nitrosodiisopropylamine (NDIPA)	26.5

Source: FDA and EMA guidance documents.[\[8\]](#)

Experimental Protocols

Protocol 1: Representative Risk Assessment for N-nitroso-deucravacitinib Formation

This protocol outlines a general procedure for conducting a risk assessment.

Objective: To systematically evaluate the potential for the formation of **N-nitroso-deucravacitinib** in the drug substance manufacturing process and during the shelf-life of the drug product.

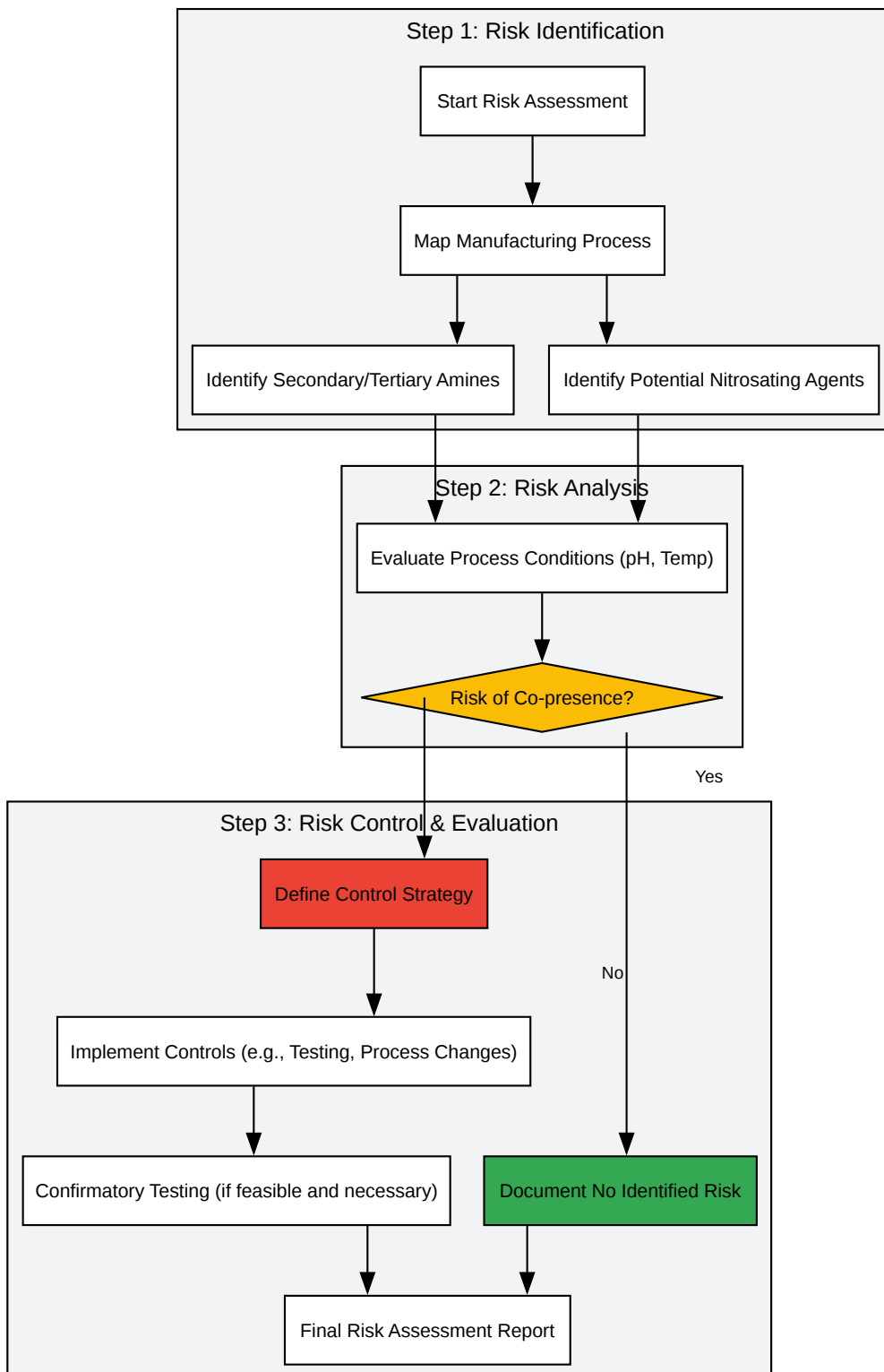
Methodology:

- Process Mapping: Create a detailed flowchart of the entire deucravacitinib synthesis process, from starting materials to the final API.
- Precursor Identification:
 - Identify all materials that contain a secondary or tertiary amine functional group. In this case, deucravacitinib itself is the primary secondary amine of concern.
 - Identify all materials that could be a source of nitrosating agents (e.g., nitrites, nitrates). This includes raw materials, reagents, solvents, and catalysts.
- Risk Factor Analysis: For each step of the process, evaluate the following:
 - Presence of Precursors: Is a vulnerable amine and a potential nitrosating agent present in the same step?
 - Reaction Conditions: Are the conditions (pH, temperature, pressure) conducive to nitrosation?
 - Material Attributes: What is the known or tested level of nitrite in each raw material and excipient?
- Risk Scoring: Assign a risk score (e.g., low, medium, high) to each process step based on the analysis in step 3.

- Control Strategy Development: For any steps identified with a medium or high risk, propose and justify a control strategy. This could include:
 - Enhanced testing of raw materials.
 - Process parameter optimization.
 - Use of scavengers.
- Documentation: Compile a comprehensive risk assessment report that includes the process map, precursor analysis, risk factor analysis, risk scoring, and the proposed control strategy. Include a justification for the absence of **N-nitroso-deucravacitinib** formation based on chemical principles and any failed synthesis attempts.

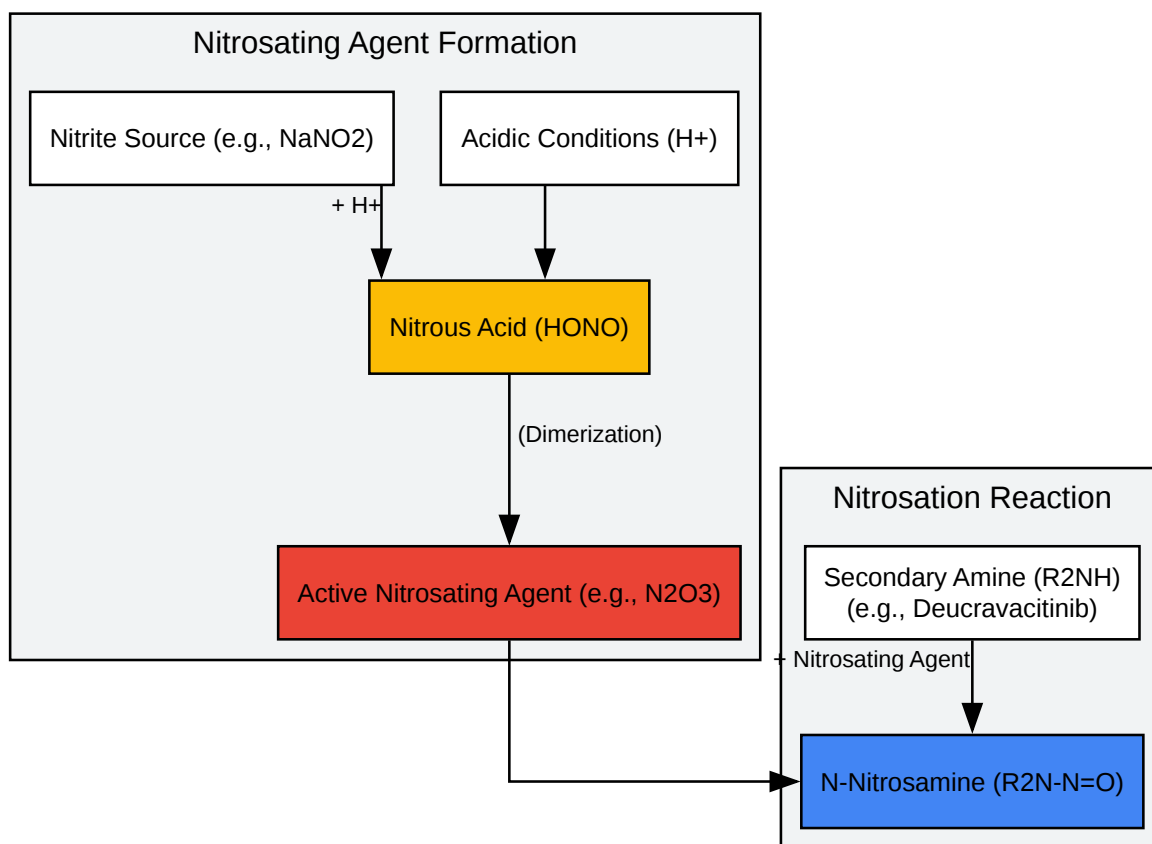
Visualizations

Nitrosamine Risk Assessment Workflow

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Caption: Workflow for Nitrosamine Risk Assessment.

General Mechanism of Nitrosamine Formation



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Caption: General Mechanism of N-Nitrosamine Formation.

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